Technical Support Center: Purification of 4-Phenoxybenzenesulfonamide

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Compound of Interest

Compound Name:	*4-Phenoxybenzenesulfonamide*
CAS No.:	*123045-62-5*
Cat. No.:	*B1580745*

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Executive Summary & Compound Profile

This guide addresses the purification of **4-Phenoxybenzenesulfonamide** (CAS: 123045-62-5).[1][2][3] The crude material is typically synthesized via the chlorosulfonation of diphenyl ether followed by ammonolysis.[1][2] Consequently, the primary impurities are unreacted starting material (diphenyl ether), the sulfone byproduct (bis(4-phenoxyphenyl)sulfone), and hydrolysis products (sulfonic acids).[2]

Successful purification relies on exploiting the acidity of the sulfonamide proton (pKa ~10.1) to separate it from neutral organic impurities (ethers, sulfones) via acid-base extraction, followed by recrystallization for final polishing.[1][2]

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Property	Value
Molecular Formula	$C_{12}H_{11}NO_3S$
Molecular Weight	249.29 g/mol
Target Melting Point	130–132 °C [1]
pKa (Predicted)	~10.1 (Sulfonamide NH_2)
Appearance	White to off-white crystalline powder

Troubleshooting Guide (Q&A)

Issue: Persistent Oily Residue or "Geranium" Odor

Q:My crude solid feels sticky/oily and has a faint floral or geranium-like smell. Vacuum drying isn't removing it.[1][2] What is this? A: This indicates contamination with Diphenyl Ether (starting material).[1][2] Diphenyl ether has a low melting point (26 °C) and a characteristic geranium odor.[1][2] It can "oil out" on the surface of your crystals, trapping other impurities.[1][2]

- Fix: Do not rely on recrystallization alone, as the oil can occlude the crystal lattice.[1][2] Use the Acid-Base Reprecipitation Protocol (Section 3) to wash the neutral diphenyl ether out of the alkaline sulfonamide solution using an organic solvent like Dichloromethane (DCM) or Toluene.[1][2]

Issue: High Melting Point Insolubles

Q:During the base extraction step, a significant amount of white solid remains undissolved in the NaOH solution. Should I filter this or try to dissolve it? A:Filter and discard it. This insoluble solid is likely Bis(4-phenoxyphenyl)sulfone.[1][2] This is a common byproduct formed during chlorosulfonation when the sulfonyl chloride reacts with another molecule of diphenyl ether.[1][2] It is neutral and chemically inert to base, making it easy to remove via filtration during the acid-base extraction step [2].[1][2]

Issue: Pink or Brown Discoloration

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Q:The product is off-white with a pinkish or brown hue. Recrystallization isn't improving the color significantly. A: This coloration is often due to trace phenolic oxidation products or azo-like coupling impurities formed if the reaction temperature was uncontrolled.[1][2]

- Fix: Perform a Charcoal Treatment.[1][2] Dissolve the compound in hot ethanol, add activated carbon (5-10 wt%), stir for 15 minutes, and filter through Celite while hot. Then proceed with crystallization.[1][2]

Issue: Low Yield After Acidification

Q:I dissolved my crude in NaOH, extracted with DCM, and acidified the aqueous layer, but very little precipitate formed. A: You may have passed the isoelectric point or the volume is too high.

- Ensure the pH is brought down to pH 1–2.[1][2] Sulfonamides are weak acids; if the pH is only neutral (pH 7), significant product may remain in solution as the salt.[1][2]
- If the aqueous volume is too large, the product may remain dissolved due to its partial water solubility (approx. 0.5–1 g/L).[1][2] Cool the acidic solution on ice to maximize precipitation.[1][2]

Primary Protocol: Acid-Base Reprecipitation

The "Gold Standard" for removing neutral impurities (ethers, sulfones).[1]

Principle: **4-Phenoxybenzenesulfonamide** is soluble in aqueous alkali (forming a sodium salt), whereas the impurities (diphenyl ether, sulfone) are not.[1][2]

Reagents:

- Sodium Hydroxide (NaOH), 1.0 M aqueous solution[2]
- Hydrochloric Acid (HCl), 2.0 M aqueous solution[2]
- Dichloromethane (DCM) or Toluene (for washing)[1][2]
- pH Paper or Meter[1][2]

Step-by-Step:

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- Dissolution: Suspend the crude **4-Phenoxybenzenesulfonamide** (10 g) in 1.0 M NaOH (60 mL). Stir vigorously at room temperature for 20 minutes.
  - Observation: The sulfonamide will dissolve.[1][2] Any turbid oil (diphenyl ether) or suspended white solid (sulfone) represents impurities.[1][2]
- Filtration (Solids): If solid particles remain (sulfone), filter the alkaline solution through a sintered glass funnel or a Celite pad.[1][2] Discard the solid.
- Extraction (Oils): Transfer the filtrate to a separatory funnel. Wash the aqueous alkaline layer with DCM (2 × 30 mL).[1][2]
  - Action: Shake gently to avoid emulsions.[1][2] Allow layers to separate.[1][2]
  - Discard: The bottom organic (DCM) layer contains the neutral impurities (diphenyl ether).[1][2]
  - Keep: The top aqueous layer contains your product as the sodium salt.[1][2]
- Precipitation: Transfer the aqueous layer to a clean beaker.[1][2] While stirring, slowly add 2.0 M HCl dropwise until the pH reaches 1–2.
  - Observation: A thick white precipitate will form.[1][2]
- Isolation: Cool the slurry in an ice bath (0–5 °C) for 30 minutes. Filter the solid via vacuum filtration.[1][2] Wash with cold water (3 × 20 mL) to remove inorganic salts (NaCl).[1][2]
- Drying: Dry the solid in a vacuum oven at 50 °C for 4 hours.

Secondary Protocol: Recrystallization

The "Polishing" step for final purity and crystal habit.[2]

Solvent System: Ethanol / Water (approx. 2:1 ratio).[1][2]

Step-by-Step:

- Place the acid-precipitated solid (from Protocol 1) in an Erlenmeyer flask.

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- Add Ethanol (95%) just enough to cover the solid.[1][2]
- Heat to boiling on a steam bath or hot plate (approx. 78 °C). Add more ethanol in small portions until the solid just dissolves.
- (Optional) If colored, perform the charcoal treatment here.[1][2]
- Remove from heat.[1][2] Add hot water dropwise to the boiling ethanol solution until a faint permanent turbidity (cloudiness) appears.
- Add a few drops of ethanol to clear the solution again.[1][2]
- Slow Cooling: Allow the flask to cool to room temperature undisturbed. Then place in an ice bath for 1 hour.
- Filtration: Collect crystals by vacuum filtration. Wash with a small amount of cold 50% ethanol/water.[1][2]
- Purity Check: Measure Melting Point. Target: 130–132 °C.

Data & Impurity Profile

Table 1: Impurity Management

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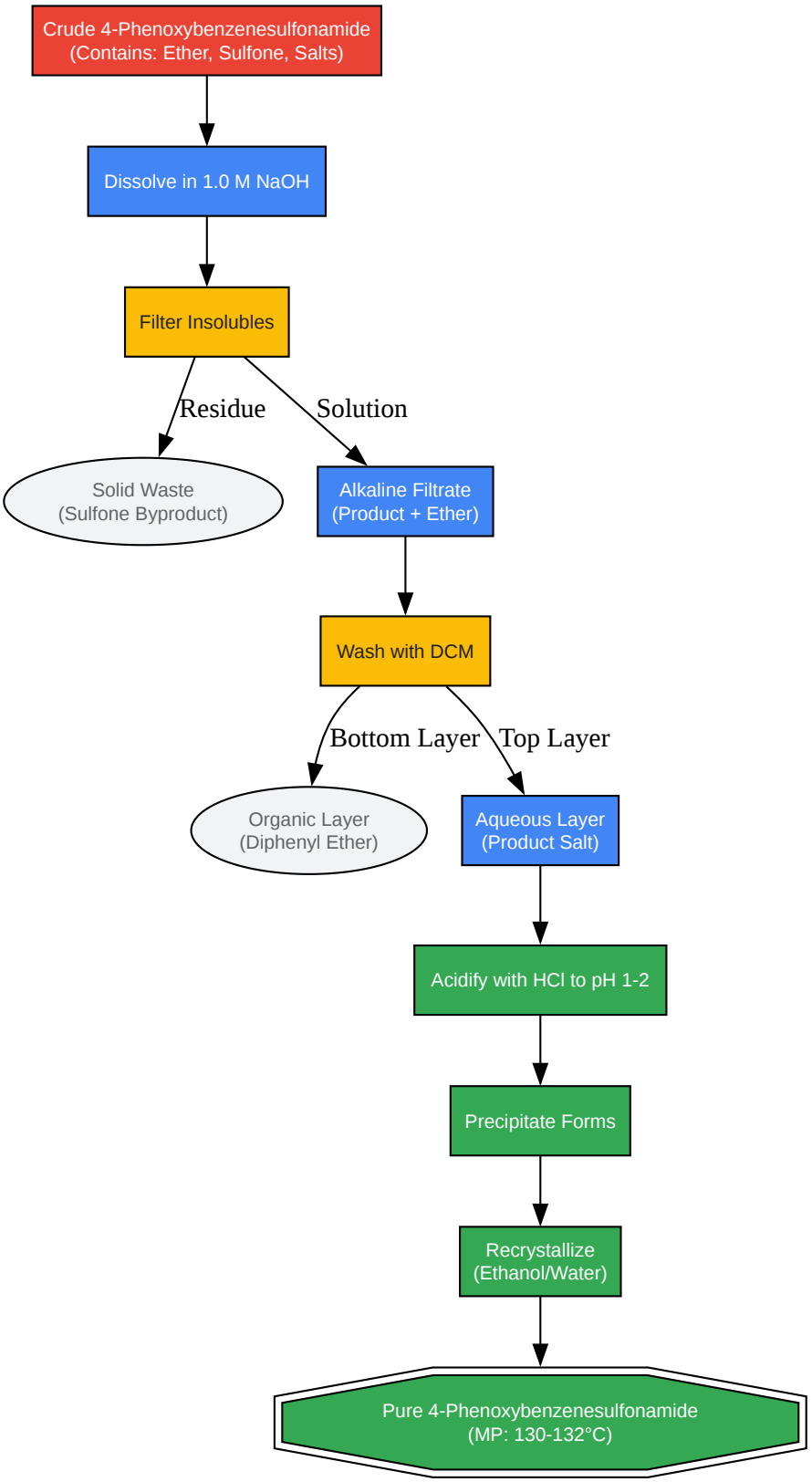
Impurity Name	Structure Type	Origin	Removal Strategy
Diphenyl Ether	Neutral Ether	Unreacted Starting Material	Insoluble in NaOH; remove via DCM wash.[1][2]
Bis(4-phenoxyphenyl)sulfone	Neutral Sulfone	Over-sulfonation Side Product	Insoluble in NaOH; remove via filtration.
4-Phenoxybenzenesulfonic acid	Strong Acid	Hydrolysis of intermediate	Water soluble; remains in filtrate during final acid precipitation or recrystallization.[1][2]
Ammonium Salts	Inorganic Salt	Neutralization byproduct	Water soluble; removed during water wash.[1][2]

Table 2: Solubility Profile

Solvent	Cold (20°C)	Hot (Reflux)	Suitability
Water	Insoluble	Slightly Soluble	Anti-solvent
Ethanol	Soluble	Very Soluble	Good solvent
1.0 M NaOH	Soluble (as salt)	Soluble	Extraction Medium
Dichloromethane	Soluble	Soluble	Wash solvent (for impurities)
Hexane	Insoluble	Insoluble	Anti-solvent

Workflow Visualization

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Caption: Logical workflow for the purification of **4-Phenoxybenzenesulfonamide**, separating neutral impurities via base extraction before final crystallization.

References

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